

Silicon orthophosphate chemical formula and properties.

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Compound of Interest

Compound Name: *Silicon orthophosphate*

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An In-depth Technical Guide to Silicon Orthophosphate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **silicon orthophosphate**, detailing its chemical formula, properties, synthesis, and characterization. It is intended to be a valuable resource for professionals in materials science, chemistry, and drug development.

Introduction

Silicon orthophosphate is an inorganic compound with the chemical formula $\text{Si}_3(\text{PO}_4)_4$.^{[1][2]} It is a material of significant interest due to its unique structural framework, which combines silicate and phosphate anions. This structure imparts exceptional thermal stability and ionic conductivity, making it a candidate for various advanced applications.^[1] Research has highlighted its potential in the development of solid-state electrolytes for batteries, as a host for luminescent ions in phosphors, in the production of advanced ceramics and glass, and as a component in solid phosphoric acid catalysts.^{[1][3]} Additionally, some studies suggest a role for silicon compounds in biological processes such as bone metabolism and mineralization.^[1]

Chemical and Physical Properties

Silicon orthophosphate is typically a white crystalline powder or solid.^{[2][3]} It is characterized by its high melting point and thermal stability.^[3] The compound is noted for its insolubility,

which restricts direct biological interactions, but it can be synthesized to produce mesoporous materials with high surface areas.[\[1\]](#)

Table 1: Physical and Chemical Properties of **Silicon Orthophosphate**

Property	Value	Source
Chemical Formula	$\text{Si}_3(\text{PO}_4)_4$ or $\text{O}_{16}\text{P}_4\text{Si}_3$	[1] [2]
Molecular Weight	464.14 g/mol	[2]
Appearance	White powder or crystalline solid; Dry Powder; Other Solid; Pellets or Large Crystals	[2] [3]
Water Solubility	1.085 g/L at 20 °C	[4] [5]
Thermal Stability	High	[3] [6]
CAS Number	12037-47-7	[2] [3]
IUPAC Name	tris(silicon(4+));tetraphosphate	[2]

Synthesis and Experimental Protocols

Several methods have been developed for the synthesis of **silicon orthophosphate**, with the choice of method influencing the final properties of the material, such as its porosity and crystalline structure.

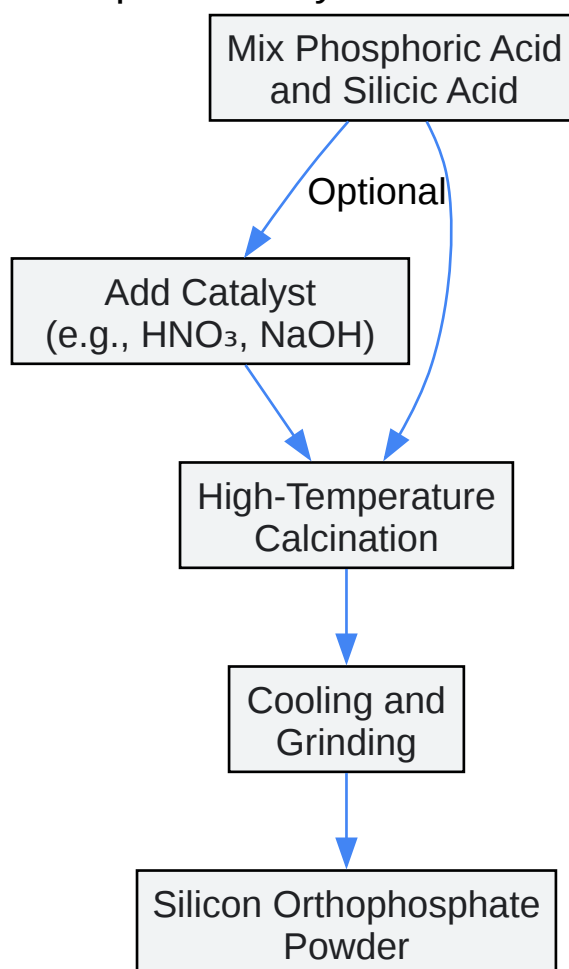
A common method for synthesizing **silicon orthophosphate** involves the reaction of phosphoric acid and silicic acid at high temperatures.[\[1\]](#)[\[3\]](#)

Experimental Protocol:

- **Precursor Mixing:** Stoichiometric amounts of phosphoric acid (H_3PO_4) and silicic acid (H_4SiO_4) are thoroughly mixed.
- **Catalyst Addition (Optional):** A catalyst such as nitric acid or sodium hydroxide may be added to facilitate the reaction.[\[1\]](#)[\[3\]](#)

- Heating: The mixture is heated to a high temperature, typically in a furnace. The exact temperature and duration of heating need to be strictly controlled to obtain the desired product phase.[3]
- Cooling and Grinding: After the reaction is complete, the product is cooled down to room temperature and may be ground to obtain a fine powder.

High-Temperature Synthesis Workflow



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Caption: Workflow for the high-temperature synthesis of **silicon orthophosphate**.

A non-hydrolytic sol-gel method can be employed to produce mesoporous nanocrystalline **silicon orthophosphate** with a high surface area.[7][8] This method has been used to synthesize Si₅P₆O₂₅, a form of **silicon orthophosphate**. [7][8]

Experimental Protocol:

- **Precursor Condensation:** Silicon acetate ($\text{Si}(\text{OAc})_4$) and tris(trimethylsilyl)phosphate ($\text{OP}(\text{OSiMe}_3)_3$) are condensed in a non-aqueous solvent like toluene.[7][9]
- **Template Addition:** A templating agent, such as Pluronic P123, is added to the reaction mixture to create a mesoporous structure.[9]
- **Gelation and Aging:** The reaction mixture forms a gel, which is then aged, for instance, at 80°C for one week.[9]
- **Drying:** The gel is dried under a vacuum to obtain a xerogel.[9]
- **Calcination:** The xerogel is calcined in air at a specific temperature (e.g., 500°C for 4 hours) to remove the template and form the final nanocrystalline mesoporous **silicon orthophosphate**. [7][8][9]

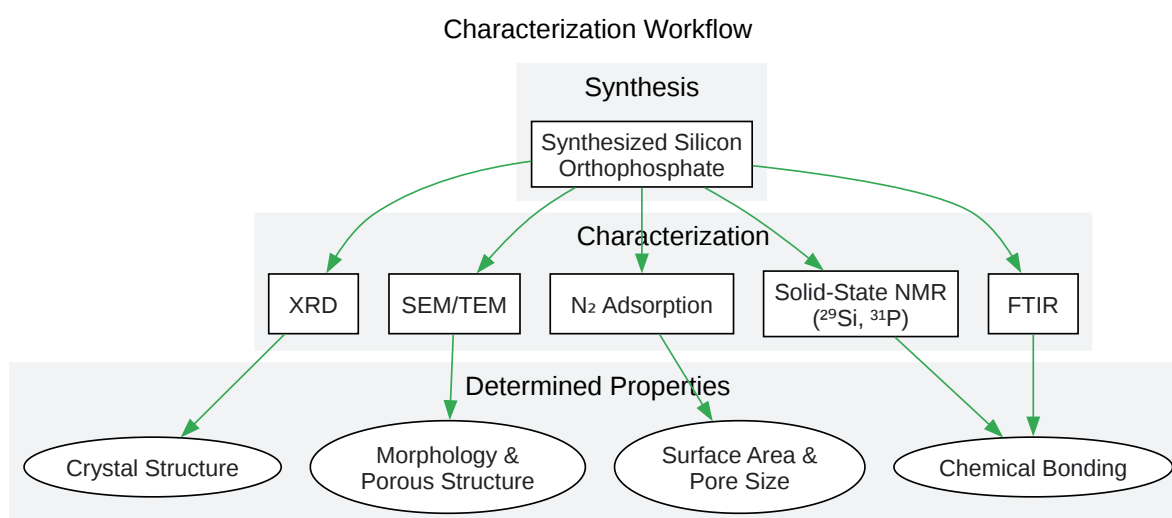
Characterization Methods

A variety of analytical techniques are used to characterize the structure, composition, and properties of synthesized **silicon orthophosphate**.

Experimental Protocols:

- **X-ray Diffraction (XRD):** This technique is used to determine the crystalline phase and structure of the material. The diffraction pattern of the synthesized powder is compared with standard patterns to confirm the formation of **silicon orthophosphate** and to assess its crystallinity.[8]
- **Scanning Electron Microscopy (SEM) and Transmission Electron Microscopy (TEM):** These microscopy techniques are employed to visualize the morphology, particle size, and porous structure of the material.[8]
- **Nitrogen Adsorption-Desorption:** This analysis is used to determine the specific surface area, pore size, and pore volume of mesoporous **silicon orthophosphate**, which are crucial properties for catalytic applications.[8]

- Solid-State Nuclear Magnetic Resonance (NMR) Spectroscopy: ^{29}Si and ^{31}P solid-state NMR are used to probe the local chemical environment of silicon and phosphorus atoms, confirming the formation of Si-O-P bonds.[8]
- Fourier-Transform Infrared (FTIR) Spectroscopy: FTIR is used to identify the vibrational modes of the chemical bonds present in the material, providing further evidence for the formation of the desired phosphate and silicate network.[10]



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Caption: Workflow for the characterization of synthesized **silicon orthophosphate**.

Applications in Research and Development

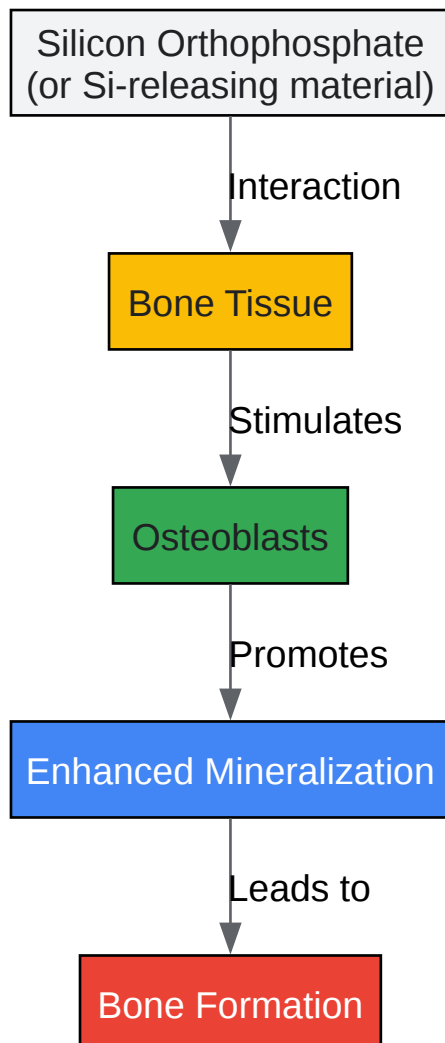
Silicon orthophosphate's unique properties make it a versatile material for various applications.

- **Solid-State Electrolytes:** Its high thermal stability and ionic conductivity make it a promising candidate for the development of safer, next-generation solid-state electrolytes for lithium-ion and sodium-ion batteries.[1]
- **Catalysis:** It is a key component in solid phosphoric acid catalysts used in hydrocarbon conversion processes like alkylation and isomerization.[1] Mesoporous forms of **silicon orthophosphate** show superior catalytic activity in reactions such as methylstyrene dimerization due to their high surface area.[7][8]
- **Ceramics and Glass:** Due to its high thermal stability and chemical resistance, it is used in the formulation of advanced ceramics and glass materials designed for extreme conditions. [1]
- **Luminescent Materials:** It can serve as a host matrix for luminescent ions, with potential applications in solid-state lighting and display technologies.[1]

Biological Significance and Drug Development

While **silicon orthophosphate** itself is largely insoluble, silicon compounds, in general, are known to play a role in biological processes, particularly in bone metabolism and mineralization.[1] The incorporation of silicon into hydroxyapatite, the main mineral component of bone, has been shown to enhance bioactivity.[10][11] This suggests that silicon-containing compounds could be explored for applications in bone regeneration and tissue engineering. However, the direct biological activity of crystalline **silicon orthophosphate** is limited by its low solubility.[1] Further research into biodegradable forms or nanoparticles of **silicon orthophosphate** may open avenues for its use in drug delivery or as a bioactive component in orthopedic implants.

Potential Biological Interactions



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Caption: Conceptual diagram of silicon's potential role in bone formation.

Safety and Handling

Silicon orthophosphate is generally considered to be a low-toxicity inorganic compound.[3] However, as with any chemical powder, appropriate personal protective equipment, such as safety glasses, gloves, and protective clothing, should be worn during handling to avoid direct contact with skin and eyes.[3] It should be stored in a dry, well-ventilated area.[3]

Conclusion

Silicon orthophosphate is a multifunctional inorganic material with a range of established and potential applications driven by its high thermal stability, ionic conductivity, and catalytic activity. While its direct biological role is limited by its insolubility, the known effects of silicon on bone metabolism suggest that further research into novel formulations of this compound could be beneficial for drug development and biomedical applications. The synthesis and characterization protocols outlined in this guide provide a foundation for researchers to explore and innovate with this versatile compound.

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